

Kayaflavone: A Technical Guide to its Chemical Structure, Properties, and Biological Activity

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Compound of Interest

Compound Name: Kayaflavone

Cat. No.: B1639623

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Kayaflavone is a naturally occurring biflavonoid, a class of secondary metabolites found in a variety of plants. Biflavonoids are essentially dimers of flavonoid units and have garnered significant interest in the scientific community due to their diverse pharmacological activities. This technical guide provides an in-depth overview of the chemical structure, physicochemical and pharmacological properties, and the underlying mechanisms of action of **Kayaflavone**, with a focus on its anti-inflammatory effects. Detailed experimental protocols for its isolation and for assessing its biological activity are also presented to facilitate further research and drug development efforts.

Chemical Structure and Identification

Kayaflavone is a derivative of amentoflavone, which is a dimer of the flavone apigenin.^[1] The core structure consists of two flavone moieties linked by a C-C bond.

Systematic Name: 8-[5-(5,7-dihydroxy-4-oxo-4H-chromen-2-yl)-2-hydroxy-4-methoxyphenyl]-5,7-dihydroxy-2-(4-hydroxyphenyl)-4H-chromen-4-one

Molecular Formula: C₃₃H₂₄O₁₀^[2]

Molecular Weight: 584.54 g/mol

Structural Identifiers

Identifier Type	Value
IUPAC Name	8-[5-(5,7-dihydroxy-4-oxo-4H-chromen-2-yl)-2-hydroxy-4-methoxyphenyl]-5,7-dihydroxy-2-(4-hydroxyphenyl)-4H-chromen-4-one
SMILES	<chem>COC1=CC(=C(C=C1C2=CC(=O)C3=C(O2)C(=C(C=C3O)O)O)O)C4=C(C=C(C5=C4OC(=O)C=C5O)O)C6=CC=C(C=C6)O</chem>
InChI	InChI=1S/C33H24O10/c1-40-18-8-12(10-19(35)21(18)37)23-14-6-11(34)7-15(23)41-31(27(14)28(38)39)16-2-4-17(36)5-3-16/h2-10,24,29,32-38H,1H3

Physicochemical Properties

Quantitative data on the physicochemical properties of **Kayaflavone** are not readily available in the literature. The following table provides estimated values based on data for structurally similar biflavonoids, such as amentoflavone.

Property	Value
Melting Point	~292-296 °C (for Amentoflavone)[3]
Solubility	Sparingly soluble in water. Soluble in organic solvents like methanol, ethanol, DMSO, and acetone.[4][5][6][7]
Appearance	Yellow amorphous powder (for related biflavonoids)[3]

Pharmacological Properties and Biological Activity

Kayaflavone, as a member of the flavonoid family, is presumed to exhibit a range of pharmacological activities, with anti-inflammatory properties being of primary interest.

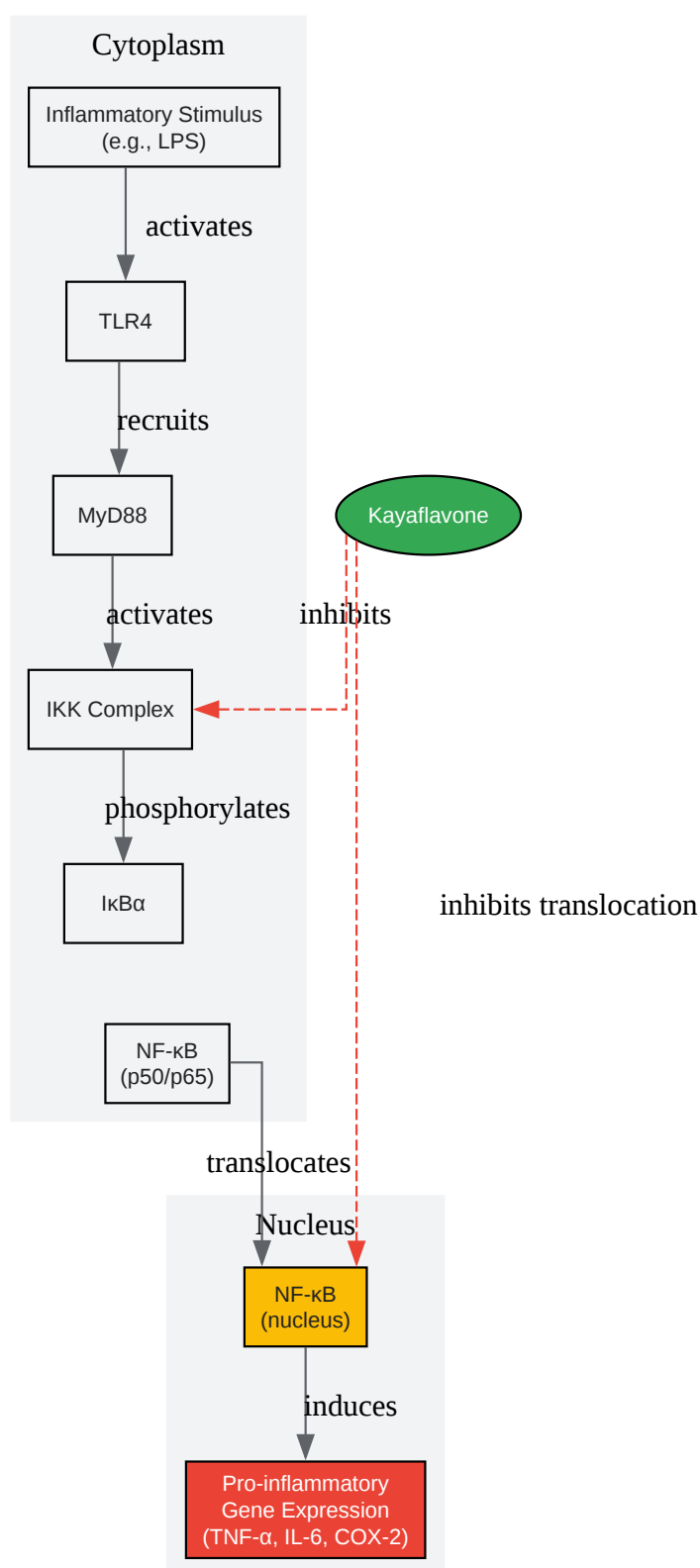
Flavonoids, in general, are known to exert their effects through various mechanisms, including antioxidant activity and modulation of key signaling pathways involved in inflammation.[8][9][10]

Anti-inflammatory Activity

The anti-inflammatory effects of flavonoids are attributed to their ability to inhibit the production of pro-inflammatory mediators and modulate the activity of inflammatory signaling pathways. [11][12] The primary pathways implicated are the Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK) signaling cascades.[13][14]

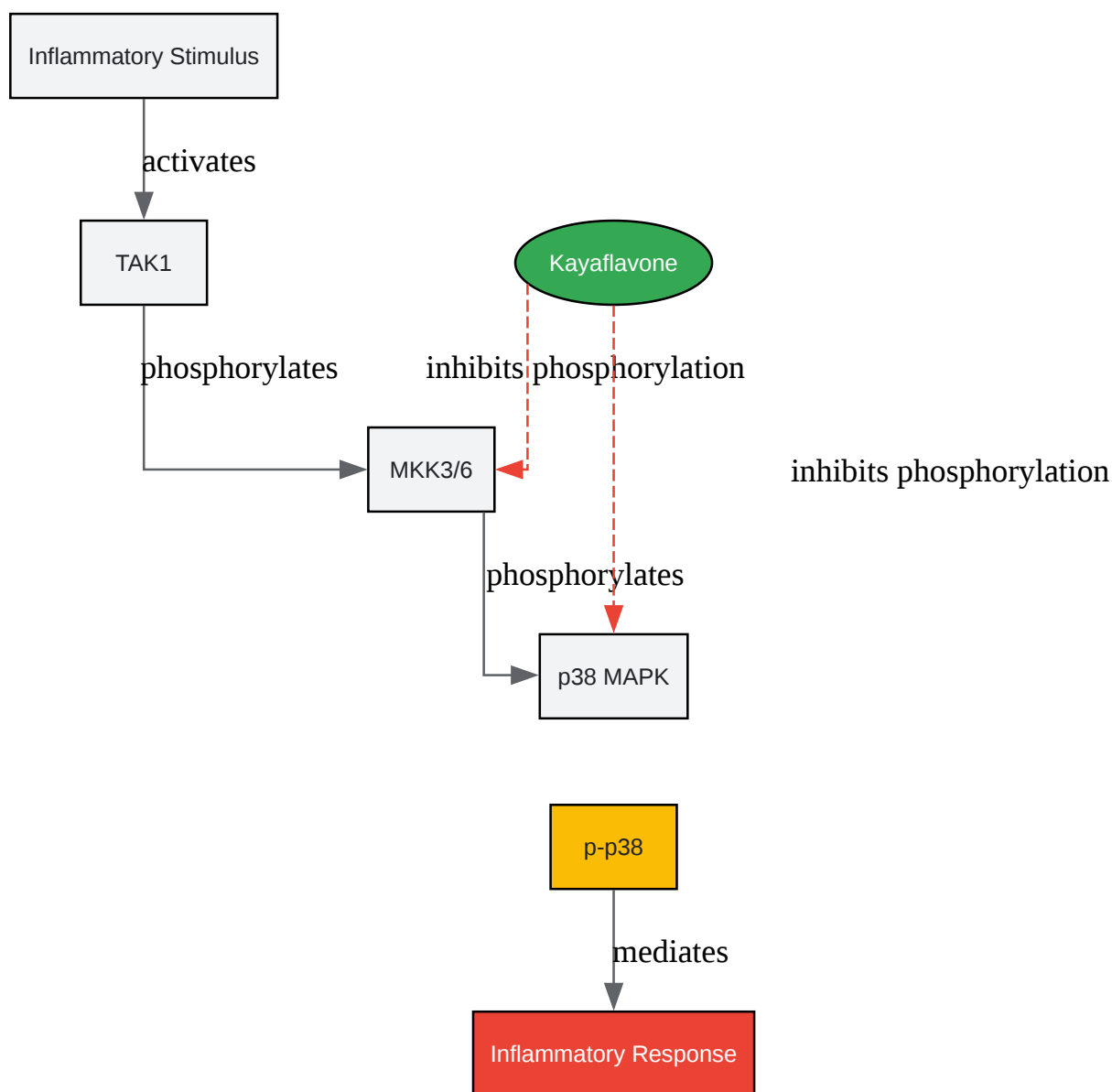
Signaling Pathways

The anti-inflammatory activity of flavonoids like **Kayaflavone** is primarily mediated through the inhibition of the NF-κB and MAPK signaling pathways. These pathways are central to the cellular response to inflammatory stimuli.



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Figure 1. Inhibition of the NF-κB signaling pathway by **Kayaflavone**.



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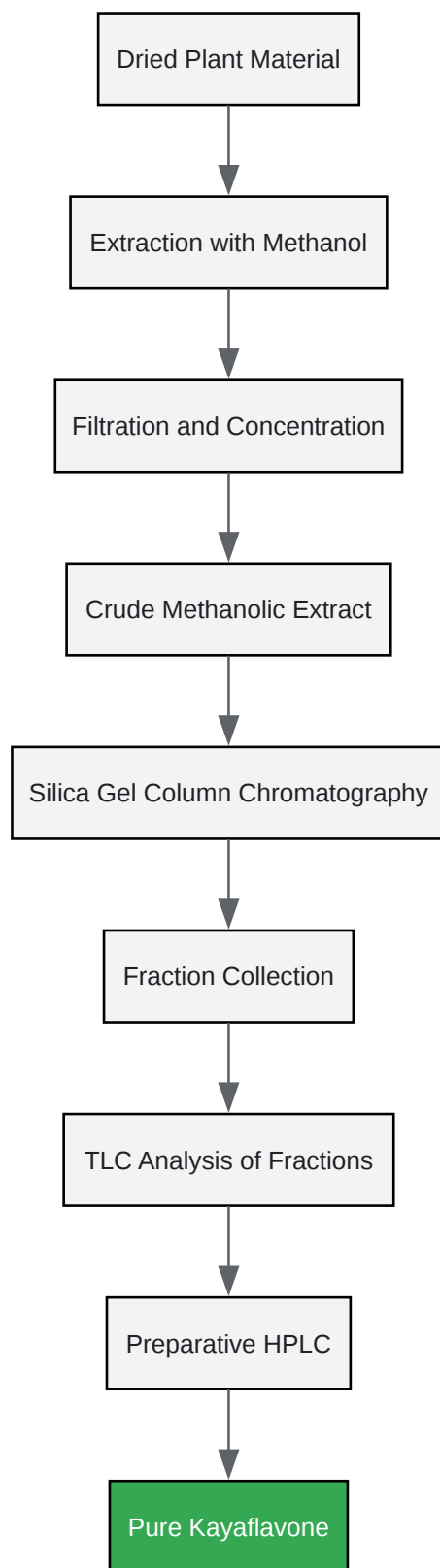
Figure 2. Inhibition of the p38 MAPK signaling pathway by **Kayaflavone**.

Experimental Protocols

The following sections provide detailed methodologies for the isolation of **Kayaflavone** from plant sources and for conducting key experiments to evaluate its anti-inflammatory activity.

Isolation of Kayaflavone from Plant Material

This protocol describes a general method for the extraction and isolation of biflavonoids from plant material, which can be adapted for **Kayaflavone**.[\[15\]](#)[\[16\]](#)



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